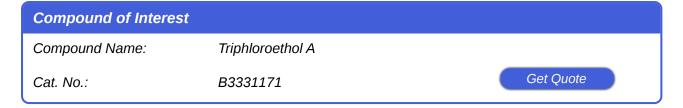


Navigating the Environmental Profile of 2,2,2-Trifluoroethanol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the environmental impact and biodegradability of 2,2,2-Trifluoroethanol (TFE). TFE is a key solvent and intermediate in the pharmaceutical and chemical industries, making a thorough understanding of its environmental fate and ecotoxicological profile essential for responsible use and risk assessment. This document synthesizes key data on its persistence, degradation pathways, and effects on various environmental compartments.

Environmental Fate and Persistence

Trifluoroethanol exhibits significant persistence in certain environmental compartments, primarily due to the strength of the carbon-fluorine bond. Its overall environmental profile is shaped by its resistance to biodegradation and its behavior in the atmosphere, water, and soil.

Biodegradability

TFE is not readily biodegradable under standard screening tests. Studies have shown that it exhibits little to no degradation in tests for ready biodegradability, such as the OECD 301D Closed Bottle Test. This resistance to microbial degradation suggests that TFE can persist in environments where biological processes are the primary means of chemical breakdown.

Atmospheric Fate



The primary degradation pathway for TFE in the atmosphere is through reaction with hydroxyl (OH) radicals. This reaction initiates a series of steps that ultimately lead to the formation of trifluoroacetic acid (TFA), a persistent and mobile substance in the aquatic environment. The atmospheric half-life of TFE is estimated to be between 155 and 225 days, indicating it can persist long enough for long-range transport. TFE is not expected to contribute to ozone depletion.

Fate in Water and Soil

Trifluoroethanol has a low potential for sorption to soil and sediment, suggesting it is likely to be mobile in these environments. It is also resistant to hydrolysis. Its persistence in water and soil is therefore expected to be high, primarily limited by volatilization and, to a lesser extent, slow biodegradation under specific conditions that are not yet well understood.

Ecotoxicological Profile

TFE demonstrates varying levels of toxicity to aquatic organisms. The available data on its acute toxicity to fish, aquatic invertebrates, and algae are summarized below.

Aquatic Toxicity

The acute toxicity of TFE to various aquatic species has been evaluated. It is generally considered to be of low to moderate toxicity to fish and aquatic invertebrates. The most sensitive trophic level appears to be algae, where TFE can inhibit growth at lower concentrations.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data regarding the environmental fate and ecotoxicity of Trifluoroethanol.

Table 1: Biodegradability of Trifluoroethanol

Test Guideline	Duration	Result	Classification
OECD 301D	28 days	< 10%	Not readily biodegradable



Table 2: Aquatic Toxicity of Trifluoroethanol

Species	Test Guideline	Endpoint	Value (mg/L)
Pimephales promelas (Fathead minnow)	OECD 203	96-hour LC50	> 97.9
Daphnia magna (Water flea)	OECD 202	48-hour EC50	> 98.5
Pseudokirchneriella subcapitata (Green algae)	OECD 201	72-hour EbC50	13.9

Table 3: Environmental Fate Parameters of Trifluoroethanol

Parameter	Value	Reference
Atmospheric Half-Life	155 - 225 days	
Soil Adsorption Coefficient (Koc)	Low (estimated)	
Hydrolysis	Not expected to be significant	_

Experimental Protocols

A brief overview of the methodologies for the key cited experiments is provided below.

OECD 301D: Ready Biodegradability - Closed Bottle Test

This test assesses the ready biodegradability of a substance by microorganisms in an aerobic aqueous medium.

- Preparation: A solution of the test substance (TFE) in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge).
- Incubation: The solution is kept in a completely filled, closed bottle in the dark at a constant temperature (typically 20°C) for 28 days.



- Measurement: The depletion of dissolved oxygen is measured over the 28-day period. The
 amount of oxygen consumed by the microorganisms to degrade the test substance is
 compared to the theoretical oxygen demand (ThOD).
- Endpoint: A substance is considered readily biodegradable if the percentage of biodegradation reaches the pass level of >60% ThOD within the 28-day period and a 10-day window. TFE does not meet this criterion.

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

- Test Organism: A sensitive fish species, such as the Fathead minnow (Pimephales promelas), is used.
- Exposure: Fish are exposed to a range of concentrations of the test substance (TFE) in water under controlled conditions (e.g., temperature, pH, light).
- Observation: The number of dead fish is recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 is calculated at the end of the 96-hour exposure period.

OECD 202: Daphnia sp. Acute Immobilisation Test

This test evaluates the concentration of a substance that immobilizes 50% of the exposed Daphnia (EC50) over a 48-hour period.

- Test Organism: Daphnia magna is a commonly used species.
- Exposure: The daphnids are exposed to various concentrations of TFE in a defined aqueous medium for 48 hours.
- Observation: The number of immobilized daphnids (those unable to swim) is observed at 24 and 48 hours.
- Endpoint: The EC50 is determined based on the concentration that causes immobilization in 50% of the test organisms.



OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

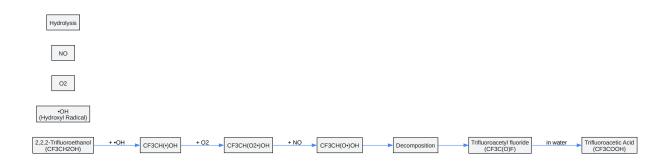
This test assesses the effect of a substance on the growth of a freshwater algal species.

- Test Organism: A species such as Pseudokirchneriella subcapitata is used.
- Exposure: Algal cultures are exposed to a range of TFE concentrations in a nutrient-rich medium for 72 hours under constant light and temperature.
- Measurement: Algal growth is measured over time by cell counts or a surrogate measurement like fluorescence.
- Endpoint: The EbC50 (biomass) or ErC50 (growth rate) is the concentration that causes a 50% reduction in growth compared to a control.

Visualizations

The following diagrams illustrate key pathways and workflows related to the environmental assessment of Trifluoroethanol.

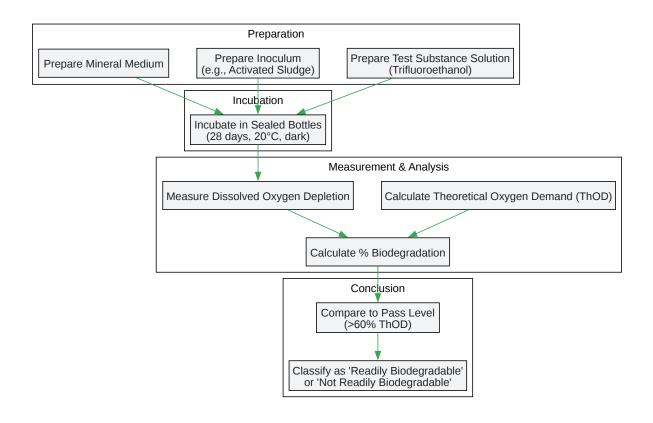




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Caption: Atmospheric degradation pathway of 2,2,2-Trifluoroethanol.





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Caption: Experimental workflow for OECD 301D biodegradability testing.

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